

VPC-18005 solubility issues and solutions

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Compound of Interest

Compound Name: **VPC-18005**
Cat. No.: **B10831163**

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VPC-18005 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and handling of **VPC-18005**.

Frequently Asked Questions (FAQs)

Q1: What is **VPC-18005** and what is its mechanism of action?

VPC-18005 is a small molecule inhibitor of the ETS-related gene (ERG) transcription factor.[\[1\]](#) [\[2\]](#)[\[3\]](#) Its primary mechanism of action is to directly bind to the DNA-binding ETS domain of ERG, which sterically hinders the binding of ERG to DNA.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This disruption of ERG-DNA interaction inhibits ERG-mediated gene transcription.[\[4\]](#)[\[5\]](#)[\[6\]](#) This has been shown to reduce the migration and invasion of prostate cancer cells expressing ERG.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Q2: What is the recommended solvent for dissolving **VPC-18005**?

The recommended solvent for creating a stock solution of **VPC-18005** is dimethyl sulfoxide (DMSO).[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Q3: What is the solubility of **VPC-18005** in DMSO?

VPC-18005 has a reported solubility in DMSO ranging from 10 mM to approximately 195.69 mM (62.5 mg/mL).[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#) It is recommended to use ultrasonic treatment to facilitate dissolution.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) To ensure optimal solubility, it is also advised to use a fresh, unopened

bottle of DMSO, as DMSO is hygroscopic and absorbed water can affect the solubility of the compound.[1][7][8]

Q4: How should I prepare a stock solution of **VPC-18005**?

To prepare a stock solution, weigh the desired amount of **VPC-18005** solid powder and add the calculated volume of high-quality, anhydrous DMSO. Vortex and use an ultrasonic bath to ensure the compound is fully dissolved. For example, to make a 10 mM stock solution from 1 mg of **VPC-18005** (MW: 319.38 g/mol), you would add 313.11 μ L of DMSO.[1]

Q5: How should I store **VPC-18005**?

Proper storage is crucial for maintaining the stability of **VPC-18005**:

- Solid Powder: Store at -20°C for up to 12 months or at 4°C for up to 6 months.[2]
- In Solvent (DMSO): Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store at -80°C for up to 6 months or at -20°C for up to 1 month.[1][7] All forms of the compound should be protected from light.[1][7]

Solubility and Stability Data

The following tables summarize the key quantitative data for **VPC-18005** solubility and stability.

Table 1: **VPC-18005** Solubility Data

Solvent	Concentration (mM)	Concentration (mg/mL)	Notes
DMSO	195.69 mM	62.5 mg/mL	Ultrasonic treatment needed. Use of newly opened DMSO is recommended.[1][7][8]
DMSO	187.86 mM	60 mg/mL	Ultrasonic treatment may be needed.[9]
DMSO	10 mM	3.19 mg/mL	A common stock solution concentration. [2]
Cell Culture Media	Not Quantified	Not Quantified	Described as "soluble" in media.[4][5][6]

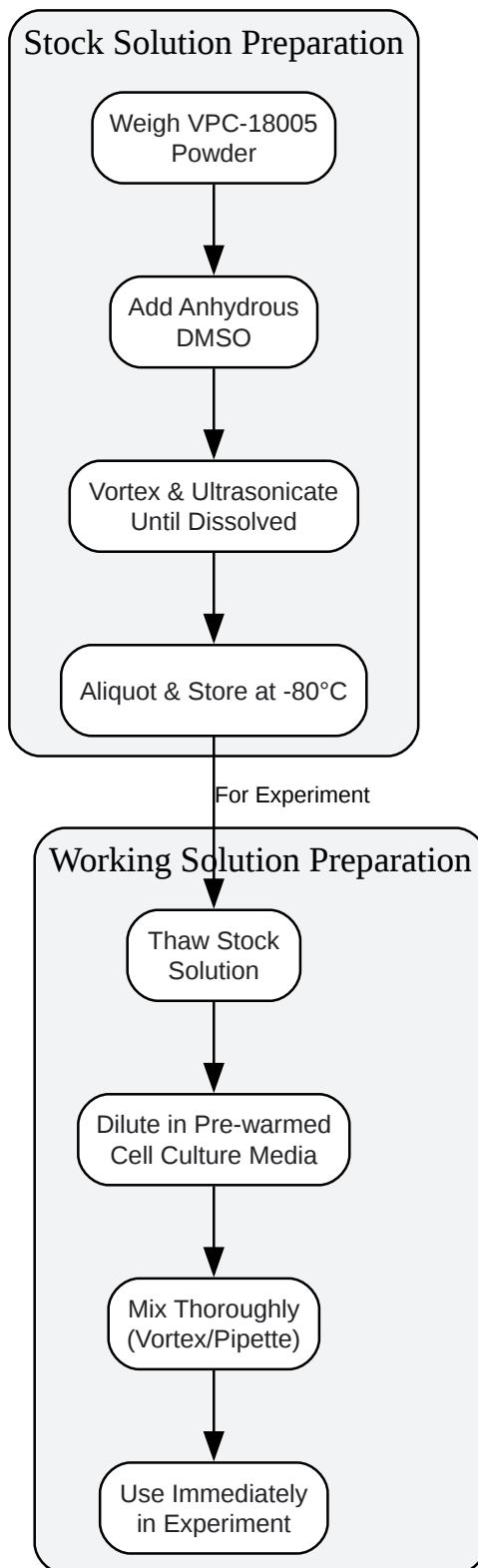
Table 2: **VPC-18005** Stability Data

Form	Storage Temperature	Duration	Stability	Notes
In Solvent	-80°C	6 months	Stable	Protect from light.[1][7]
In Solvent	-20°C	1 month	Stable	Protect from light.[1][7]
Solid Powder	-20°C	12 months	Stable	[2]
Solid Powder	4°C	6 months	Stable	[2]
In Cell Culture Media	Not Specified	At least 3 days	93% remaining	[4][5][6]

Experimental Protocols & Workflows

Protocol for Preparing **VPC-18005** Working Solutions

This protocol outlines the steps for dissolving **VPC-18005** and preparing a working solution for in vitro experiments.



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Caption: Workflow for preparing **VPC-18005** stock and working solutions.

Troubleshooting Guide

This guide addresses common issues encountered when working with **VPC-18005**.

Q: My VPC-18005 is not dissolving in DMSO. What should I do?

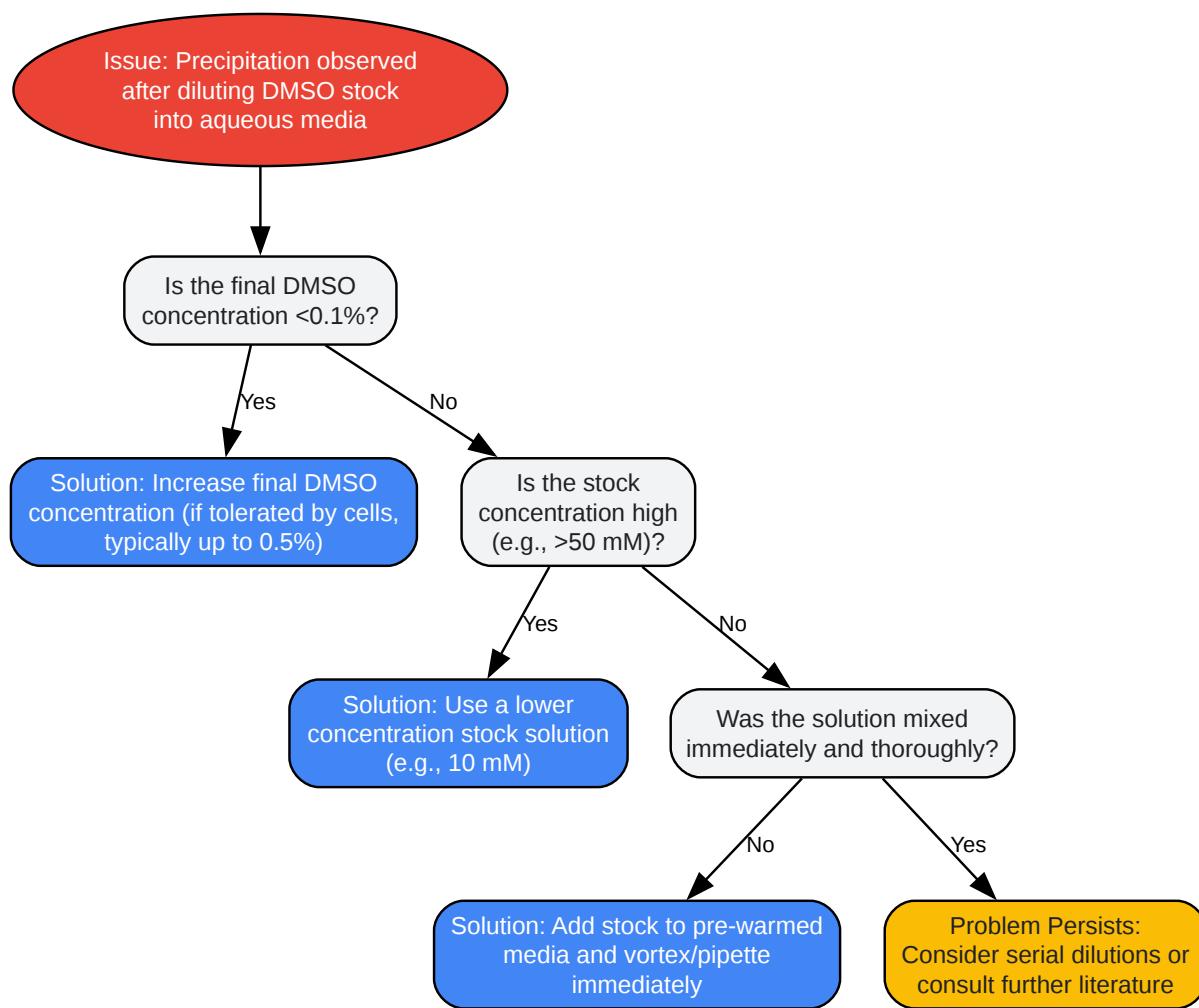
- Verify DMSO Quality: Ensure you are using a high-purity, anhydrous grade of DMSO. Older bottles of DMSO can absorb atmospheric moisture, which will reduce the solubility of hydrophobic compounds.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Apply Energy: Use an ultrasonic water bath to aid dissolution. Gentle warming (to no more than 37°C) can also be attempted, but be cautious as heat can degrade the compound.
- Check Concentration: Double-check your calculations to ensure you are not attempting to dissolve the compound above its solubility limit.

Q: I observed precipitation when I diluted my DMSO stock solution into my aqueous cell culture medium. How can I prevent this?

This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous buffer.

- Lower Stock Concentration: Try preparing a lower concentration DMSO stock (e.g., 10 mM). This will result in a lower final DMSO concentration in your media when you make your working dilution.
- Increase Final DMSO Concentration: While not always possible due to cellular toxicity, ensure your final DMSO concentration is sufficient to maintain solubility. However, most cell lines can tolerate up to 0.5% DMSO without significant effects.
- Serial Dilutions: Instead of a single large dilution, perform serial dilutions in your cell culture medium. This can sometimes help to keep the compound in solution.

- Pre-warm Media: Always use media that has been pre-warmed to 37°C. Adding a cold solution to warm media can cause the compound to crash out of solution.
- Mix Thoroughly: After adding the DMSO stock to the media, immediately and vigorously mix the solution by vortexing or repeated pipetting.

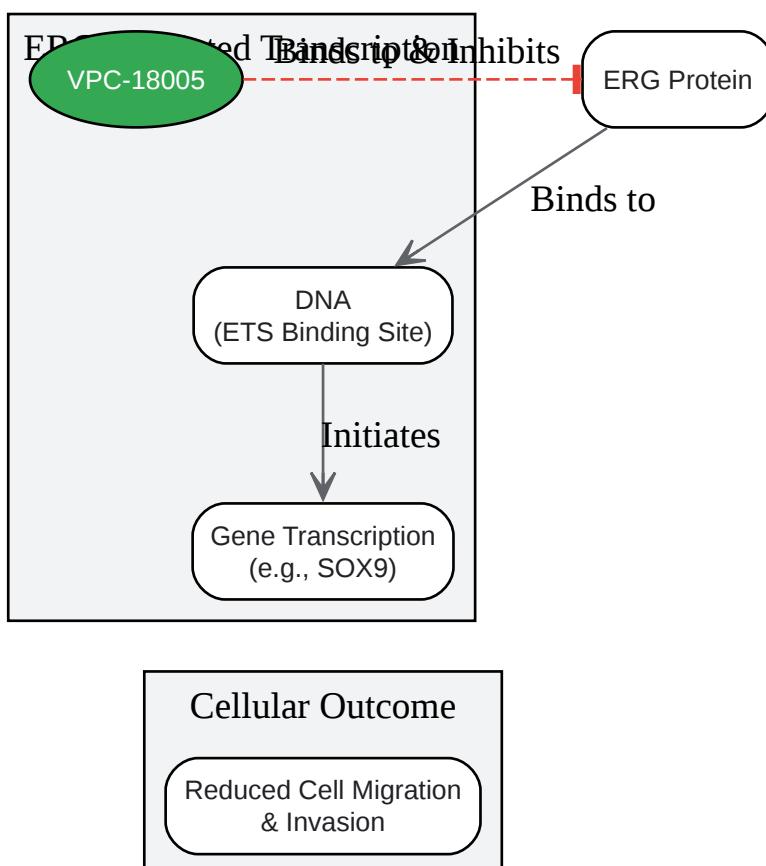


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Caption: Troubleshooting flowchart for **VPC-18005** precipitation issues.

Signaling Pathway

VPC-18005 functions by directly inhibiting the ERG transcription factor, a key driver in some prostate cancers.



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Caption: Simplified pathway showing **VPC-18005** inhibition of ERG.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. VPC-18005 | ERG antagonist | Probechem Biochemicals [probechem.com]
- 3. Discovery and characterization of small molecules targeting the DNA-binding ETS domain of ERG in prostate cancer - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. oncotarget.com [oncotarget.com]
- 5. Discovery and characterization of small molecules targeting the DNA-binding ETS domain of ERG in prostate cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. medchemexpress.com [medchemexpress.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. admin.biosschina.com [admin.biosschina.com]
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